

Application Notes and Protocols for Zilpaterol-d7 in Pharmacokinetic and Metabolism Studies

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Compound of Interest

Compound Name: Zilpaterol-d7

Cat. No.: B563934

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed protocols and essential data for utilizing **Zilpaterol-d7** as an internal standard in pharmacokinetic (PK) and metabolism studies of zilpaterol. The information is intended to guide researchers in developing robust and accurate analytical methods for quantifying zilpaterol in biological matrices.

Introduction

Zilpaterol is a β 2-adrenergic agonist used to increase lean body mass in cattle.[1] Understanding its pharmacokinetic and metabolic profile is crucial for ensuring food safety and optimizing its use. **Zilpaterol-d7**, a deuterated analog of zilpaterol, is the ideal internal standard for quantification by mass spectrometry.[1][2] Its use corrects for matrix effects and variations in sample processing, leading to improved accuracy and precision in analytical results.[2]

Zilpaterol exerts its effects by binding to β -adrenergic receptors, which triggers a signaling cascade involving Gs proteins, adenylyl cyclase, and cyclic adenosine monophosphate (cAMP), ultimately activating protein kinase A (PKA).[3] Metabolism of zilpaterol primarily occurs through N-deisopropylation and hydroxylation.[4]

Quantitative Data Summary

The following tables summarize key quantitative data for zilpaterol, essential for designing and interpreting pharmacokinetic and metabolism studies.

Table 1: Physicochemical Properties of Zilpaterol and **Zilpaterol-d7**

Property	Zilpaterol	Zilpaterol-d7
Chemical Formula	C ₁₄ H ₁₉ N ₃ O ₂	C ₁₄ H ₁₂ D ₇ N ₃ O ₂
Molecular Weight	261.32 g/mol	268.36 g/mol
Purity	≥98%	≥95% (Zilpaterol)
Deuterium Incorporation	N/A	≥99% (d1-d7)
Storage	-20°C	-20°C
Stability	≥4 years	≥4 years

Table 2: Pharmacokinetic Parameters of Zilpaterol in Cattle and Rats

Species	Matrix	Dose	Cmax	Tmax	Elimination Half-life (t _{1/2})
Cattle	Plasma	0.15 mg/kg bw/day	16.8 - 22.4 ng/mL	10 - 12 h	Phase 1: 11.9 - 13.2 h
Rat	Plasma	1 mg/kg (oral)	Not Specified	Not Specified	Not Specified
Human	Plasma	0.25 - 2.0 mg (single dose)	Dose-dependent	1 h	Not Specified

Table 3: LC-MS/MS Parameters for the Quantification of Zilpaterol using **Zilpaterol-d7**

Parameter	Setting
Chromatography	
Column	C18 reverse-phase (e.g., 2.1 mm x 150 mm, 3 μ m)[5]
Mobile Phase A	0.1% Formic acid in Water
Mobile Phase B	Acetonitrile
Gradient	Optimized for separation
Flow Rate	0.2 - 0.4 mL/min
Column Temperature	40°C[5]
Mass Spectrometry	
Ionization Mode	Positive Electrospray Ionization (ESI+)
Monitored Ions (m/z)	Zilpaterol: 244 (Quantifier), 185, 202 (Qualifiers) [2]
Zilpaterol-d7: 275.2 (Precursor Ion) -> [Product ions to be determined empirically]	
Collision Energy	Optimized for each transition

Experimental Protocols

Preparation of Standard Solutions

Objective: To prepare stock and working solutions of zilpaterol and **Zilpaterol-d7** for calibration curves and quality control samples.

Materials:

- Zilpaterol hydrochloride reference standard
- **Zilpaterol-d7**
- Methanol (HPLC grade)

- Acetonitrile (HPLC grade)
- Deionized water
- Volumetric flasks and pipettes

Protocol:

- Stock Solutions (1 mg/mL):
 - Accurately weigh approximately 10 mg of zilpaterol hydrochloride and **Zilpaterol-d7** into separate 10 mL volumetric flasks.
 - Dissolve the compounds in methanol and bring to volume. These stock solutions are typically stable for several months when stored at -20°C.[6]
- Intermediate Solutions (10 µg/mL):
 - Dilute the stock solutions 1:100 with a 1:1 mixture of acetonitrile and water to create intermediate solutions.
- Working Standard Solutions:
 - Prepare a series of working standard solutions by serially diluting the intermediate zilpaterol solution with the appropriate solvent (e.g., 1:1 acetonitrile/water) to create calibration standards. The concentration range should bracket the expected concentrations in the study samples.[7]
 - Prepare a working internal standard solution of **Zilpaterol-d7** at a fixed concentration (e.g., 100 ng/mL).

Sample Preparation from Bovine Liver

Objective: To extract zilpaterol from bovine liver tissue for LC-MS/MS analysis.

Materials:

- Homogenizer

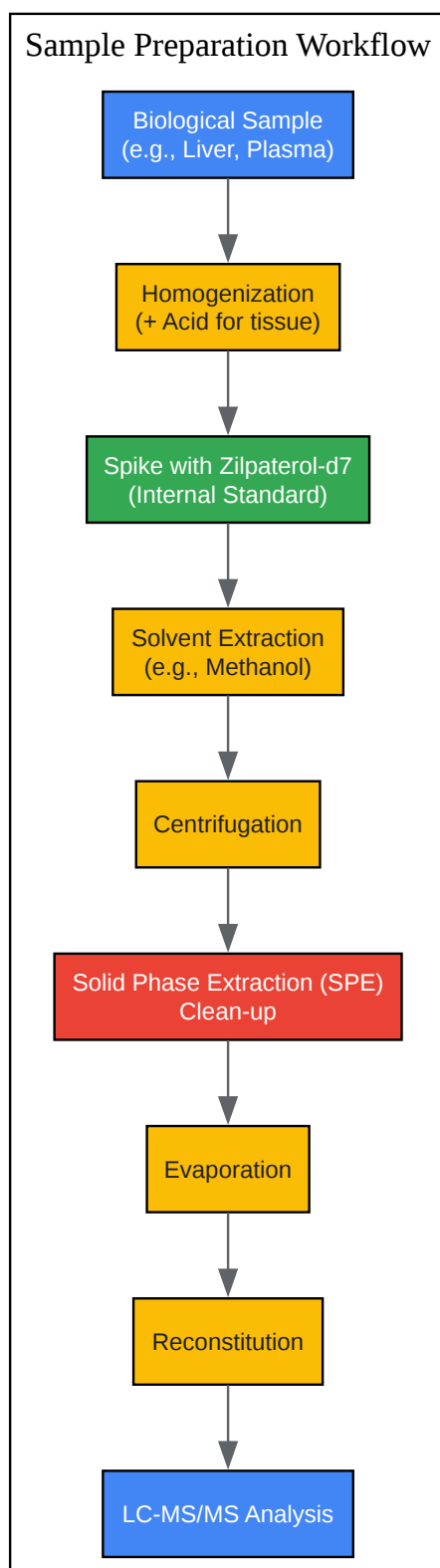
- Centrifuge
- Solid Phase Extraction (SPE) manifold and cartridges (e.g., Cation Exchange)
- Methanol
- Acetonitrile
- Ammonium hydroxide
- 0.6 M Hydrochloric acid in ethanol/water (1:1, v/v)[5]

Protocol:

- Homogenization:
 - Weigh approximately 5 g of homogenized liver tissue into a 50 mL centrifuge tube.[6]
 - To prevent degradation, add half the sample weight of 0.6 M HCl in ethanol/water.[5]
- Fortification:
 - Spike the sample with a known amount of the **Zilpaterol-d7** internal standard working solution.
- Extraction:
 - Add 10 mL of methanol and vortex for 1 minute.[4]
 - Centrifuge at 4000 rpm for 10 minutes.
 - Transfer the supernatant to a clean tube.
 - Repeat the extraction step with another 10 mL of methanol and combine the supernatants.
- Solid Phase Extraction (SPE) Clean-up:
 - Condition a cation exchange SPE cartridge with methanol followed by water.

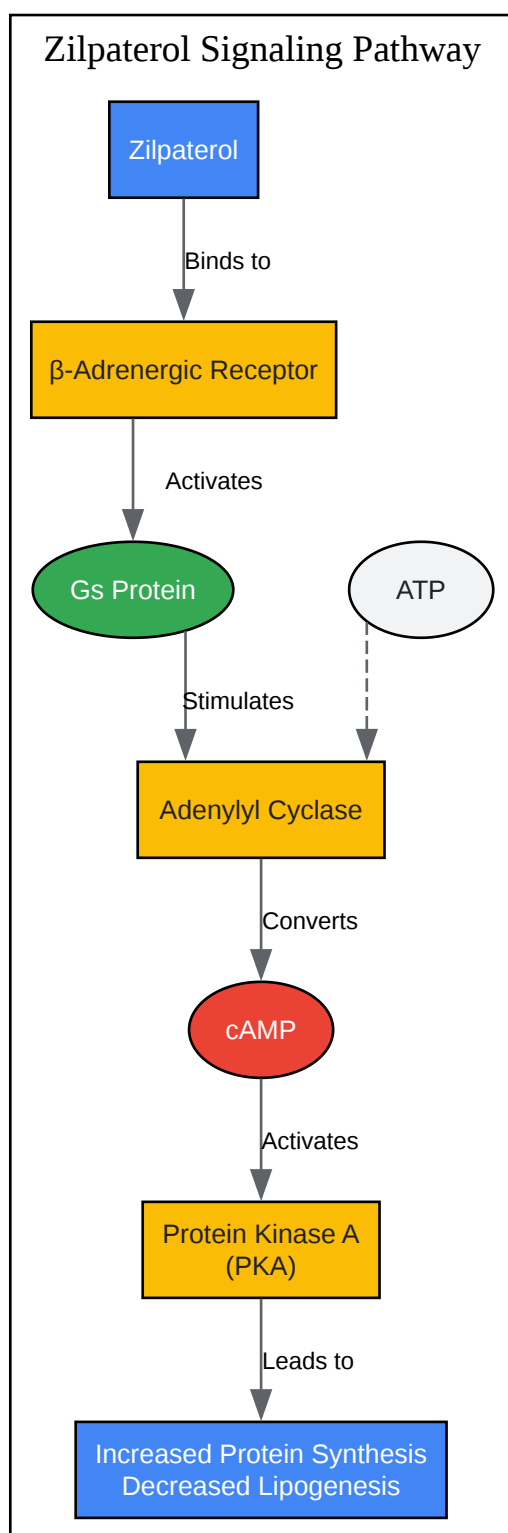
- Load the combined supernatant onto the SPE cartridge.
- Wash the cartridge with water followed by methanol to remove interfering substances.
- Elute zilpaterol and **Zilpaterol-d7** with 5 mL of 5% ammonium hydroxide in methanol.
- Evaporation and Reconstitution:
 - Evaporate the eluate to dryness under a gentle stream of nitrogen at 40°C.
 - Reconstitute the residue in a known volume (e.g., 500 µL) of the mobile phase starting condition (e.g., 90:10 water:acetonitrile with 0.1% formic acid).
 - Vortex and transfer to an autosampler vial for LC-MS/MS analysis.

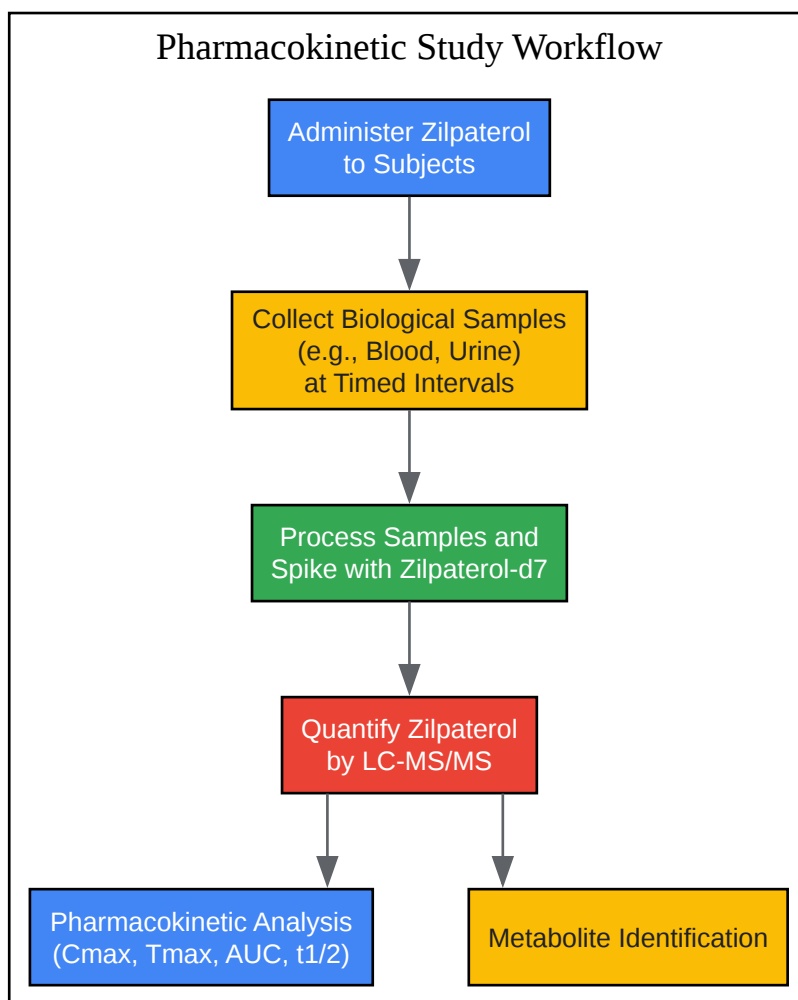
Visualizations



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Caption: Workflow for sample preparation.





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